

# The Reaction of Ethanesulfonic Anhydride with Water: A Technical Guide

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## Compound of Interest

Compound Name: *Ethanesulfonic anhydride*

Cat. No.: *B177037*

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## Abstract

**Ethanesulfonic anhydride** is a highly reactive chemical intermediate. Its reaction with water, a process of significant interest in various chemical syntheses, is characterized by a rapid and highly exothermic hydrolysis to yield ethanesulfonic acid. This technical guide provides a comprehensive overview of this reaction, including its mechanism, and a discussion on its kinetics and thermodynamics. Due to the hazardous nature of the reaction, this guide also presents a hypothetical, safety-oriented experimental protocol for conducting the hydrolysis in a controlled manner, alongside methods for product analysis. The information is intended to provide a foundational understanding for researchers and professionals working with or considering the use of **ethanesulfonic anhydride**.

## Introduction

**Ethanesulfonic anhydride** ( $(\text{C}_2\text{H}_5\text{SO}_2)_2\text{O}$ ) is the anhydride of ethanesulfonic acid. Analogous to other sulfonyl anhydrides, it is a powerful electrophile and is expected to be highly reactive towards nucleophiles, including water.[1] The hydrolysis of **ethanesulfonic anhydride** is a fundamental reaction that results in the formation of two equivalents of ethanesulfonic acid. While specific literature on the hydrolysis of **ethanesulfonic anhydride** is scarce, likely due to its violent reactivity, its behavior can be inferred from related compounds like **methanesulfonic anhydride** and trifluoromethanesulfonic anhydride, which are known to react violently with water.[2][3][4] Understanding the mechanism and energetics of this reaction is crucial for its

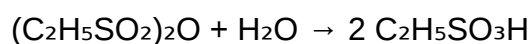
safe handling and for its application in chemical synthesis, where the presence of water can have significant implications.

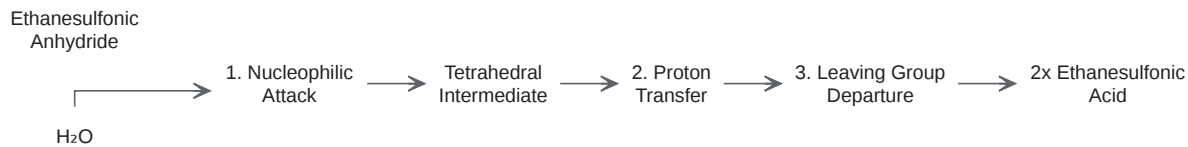
## Reaction Mechanism

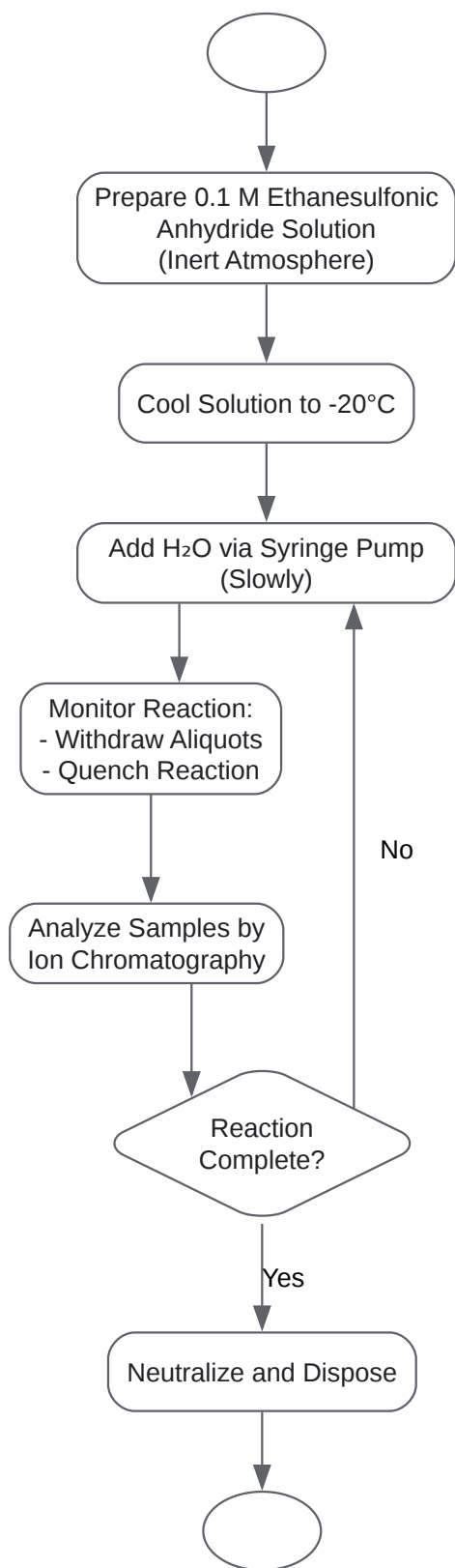
The hydrolysis of **ethanesulfonic anhydride** proceeds via a nucleophilic acyl substitution mechanism at one of the sulfonyl sulfur atoms. The reaction can be described in the following steps:

- **Nucleophilic Attack:** A water molecule acts as a nucleophile, attacking one of the electrophilic sulfur atoms of the **ethanesulfonic anhydride** molecule. This leads to the formation of a transient, positively charged intermediate.
- **Proton Transfer:** A second water molecule acts as a base, deprotonating the attacking water molecule to form a neutral tetrahedral intermediate.
- **Leaving Group Departure:** The intermediate collapses, and the  $\text{C}_2\text{H}_5\text{SO}_3^-$  group, a good leaving group, departs.
- **Protonation:** The departed ethanesulfonate anion is protonated by the hydronium ion formed in the previous step to yield a second molecule of ethanesulfonic acid.

The overall reaction is:







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